

Data Presentation: A Comparative Analysis of Method Performance

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Compound of Interest

Compound Name: *Thymol-d13*

Cat. No.: *B567697*

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The following table summarizes the quantitative performance parameters of different analytical methods for thymol quantification. While not all studies explicitly used **Thymol-d13**, the data is indicative of the performance that can be expected when employing a suitable deuterated internal standard.

Parameter	HPLC-UV[1]	GC-FID[2][3]	GC-MS
Linearity Range	15 - 90 µg/mL	1 - 4 mg/mL	3.5 - 70.0 µg/mL[4]
Correlation Coefficient (R ²)	0.9992	> 0.99	> 0.99
Limit of Detection (LOD)	2.8 µg/mL	Not Reported	0.95 µg/mL[4]
Limit of Quantification (LOQ)	8.6 µg/mL	Not Reported	3.16 µg/mL[4]
Accuracy (Recovery)	97.7%	98% - 102%	Not Reported
Precision (Intra-day RSD)	≤ 1.9%	< 2%	2.7%
Precision (Inter-day RSD)	≤ 4.5%	Not Reported	Not Reported

Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below. The use of **Thymol-d13** as an internal standard is recommended for all methods to correct for variations in sample preparation and instrument response.

High-Performance Liquid Chromatography with Ultraviolet Detection (HPLC-UV)

This method is suitable for the analysis of thymol in essential oils and other liquid samples.

- Sample Preparation:
 - Accurately weigh the sample containing thymol.
 - Dissolve the sample in a suitable solvent (e.g., methanol or acetonitrile).
 - Spike the solution with a known concentration of **Thymol-d13** internal standard.
 - Filter the solution through a 0.45 µm syringe filter prior to injection.
- Chromatographic Conditions^[1]:
 - Column: ACE C18 column
 - Mobile Phase: Isocratic mixture of acetonitrile and water (50:50, v/v)
 - Flow Rate: 1 mL/min
 - Detection Wavelength: 274 nm
 - Injection Volume: 10 µL

Gas Chromatography with Flame Ionization Detection (GC-FID)

GC-FID is a robust method for the quantification of thymol in extracts and pharmaceutical formulations.

- Sample Preparation[3]:
 - Prepare a standard stock solution of thymol.
 - Prepare working standard solutions by diluting the stock solution and adding a fixed concentration of an internal standard (menthol was used in the cited study; **Thymol-d13** is recommended).
 - Dissolve the sample in a suitable solvent and add the internal standard.
- Chromatographic Conditions[2][3]:
 - Column: TRB-5-625 capillary column (60 m x 0.25 mm i.d., 0.25 µm film thickness)
 - Carrier Gas: Nitrogen at a flow rate of 0.6 mL/min
 - Oven Temperature Program: 185°C for 1 min, then ramp to 235°C at 5°C/min and hold for 5 min
 - Injector Temperature: 290°C
 - Detector Temperature: 290°C
 - Injection Volume: 3 µL

Gas Chromatography-Mass Spectrometry (GC-MS)

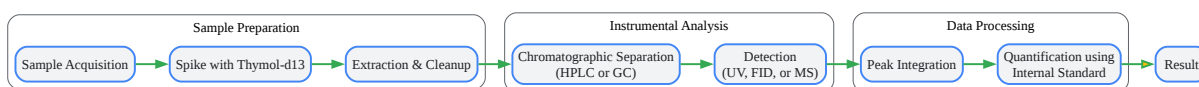
GC-MS provides high selectivity and sensitivity for the analysis of thymol, particularly in complex matrices.

- Sample Preparation: An ultrasound-assisted dispersive liquid-liquid microextraction (USA-DLLME) can be employed for sample pre-concentration[4].
 - Place 5.0 mL of the sample in a centrifuge tube.
 - Add a known amount of **Thymol-d13** as an internal standard.
 - Inject a mixture of a disperser solvent (e.g., acetone) and an extraction solvent (e.g., 1-undecanol).

- Vortex and sonicate the mixture.
- Centrifuge to separate the phases.
- Collect the organic phase for GC-MS analysis.
- Chromatographic Conditions[4]:
 - Column: HP-1 methyl siloxane column (30 m x 250 μ m x 0.25 μ m)
 - Carrier Gas: Helium or Hydrogen
 - Flow Rate: 0.7 mL/min
 - Injection Volume: 0.2 μ L
 - Split Ratio: 1:10

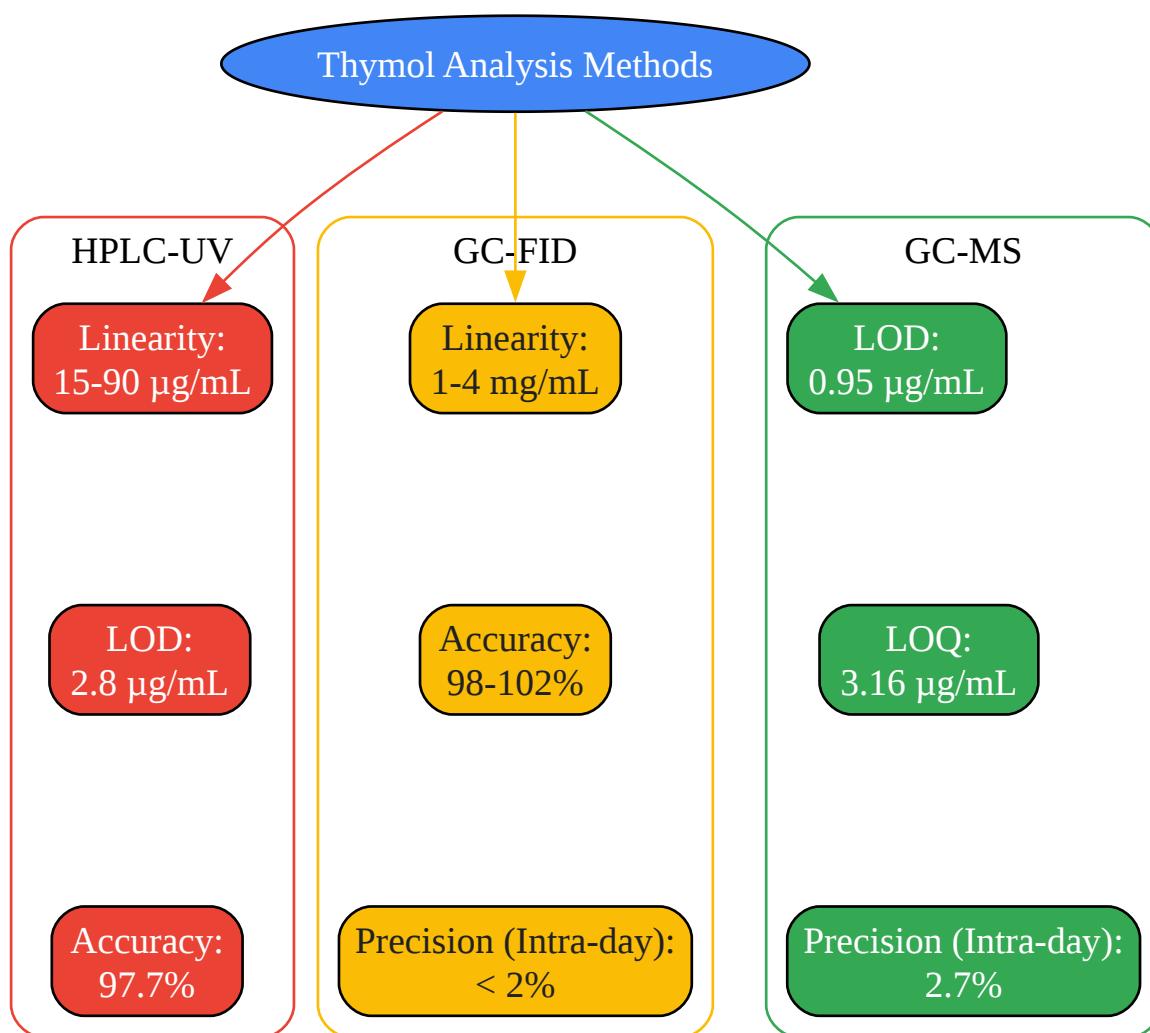
Visualizations: Workflow and Pathways

The following diagrams illustrate the typical experimental workflow for thymol analysis and a conceptual representation of the analytical method comparison.



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Caption: A generalized workflow for the quantitative analysis of thymol using an internal standard.



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